

"solubility of Desformylflustrabromine Hydrochloride in different solvents"

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Compound of Interest

Compound Name: *Desformylflustrabromine*
Hydrochloride

Cat. No.: *B560259*

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Technical Support Center: Desformylflustrabromine Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **Desformylflustrabromine Hydrochloride**. Find troubleshooting tips and answers to frequently asked questions to ensure successful experimentation.

Solubility Data

The solubility of **Desformylflustrabromine Hydrochloride** can vary based on the solvent, temperature, and method of dissolution. Below is a summary of available solubility data.

Solvent	Concentration (mM)	Concentration (mg/mL)	Method/Notes
DMSO	100[1]	35.77[1]	
≥ 293.53	≥ 105	Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.	
Water	10[1]	3.58[1]	Gentle warming is recommended to aid dissolution.
13.98[2]	5	The use of ultrasonic agitation may be necessary.	
Saline (0.9%)	Not specified	Not specified	Used for the preparation of stock solutions for in vivo behavioral experiments.[3]
Formulation 1	≥ 6.99	≥ 2.5	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[2]
Formulation 2	≥ 6.99	≥ 2.5	10% DMSO, 90% (20% SBE-β-CD in Saline).[2]
Formulation 3	≥ 6.99	≥ 2.5	10% DMSO, 90% Corn Oil.[2]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a high-concentration stock solution of **Desformylflustrabromine Hydrochloride**?

A1: For a high-concentration stock solution, DMSO is the recommended solvent.

Desformylflustrabromine Hydrochloride is soluble in DMSO up to 100 mM.^[1] For even higher concentrations, some suppliers indicate solubility of ≥ 105 mg/mL (293.53 mM). It is crucial to use anhydrous DMSO as it is hygroscopic, and absorbed water can affect solubility.

Q2: I need to prepare an aqueous solution for my cell-based assay. What is the best approach?

A2: **Desformylflustrabromine Hydrochloride** is soluble in water up to 10 mM with gentle warming.^[1] It is advisable to first prepare a high-concentration stock solution in DMSO and then dilute it to the final desired concentration in your aqueous-based culture medium. This method minimizes the risk of precipitation in your experimental setup. Always ensure the final DMSO concentration is compatible with your specific cell line and assay.

Q3: Is **Desformylflustrabromine Hydrochloride** soluble in ethanol or methanol?

A3: Currently, there is no publicly available quantitative data on the solubility of **Desformylflustrabromine Hydrochloride** in pure ethanol or methanol. While the hydrochloride salt form generally confers better solubility in protic solvents, empirical testing is recommended to determine its solubility in these specific alcohols for your application.

Q4: How should I store my **Desformylflustrabromine Hydrochloride** solutions?

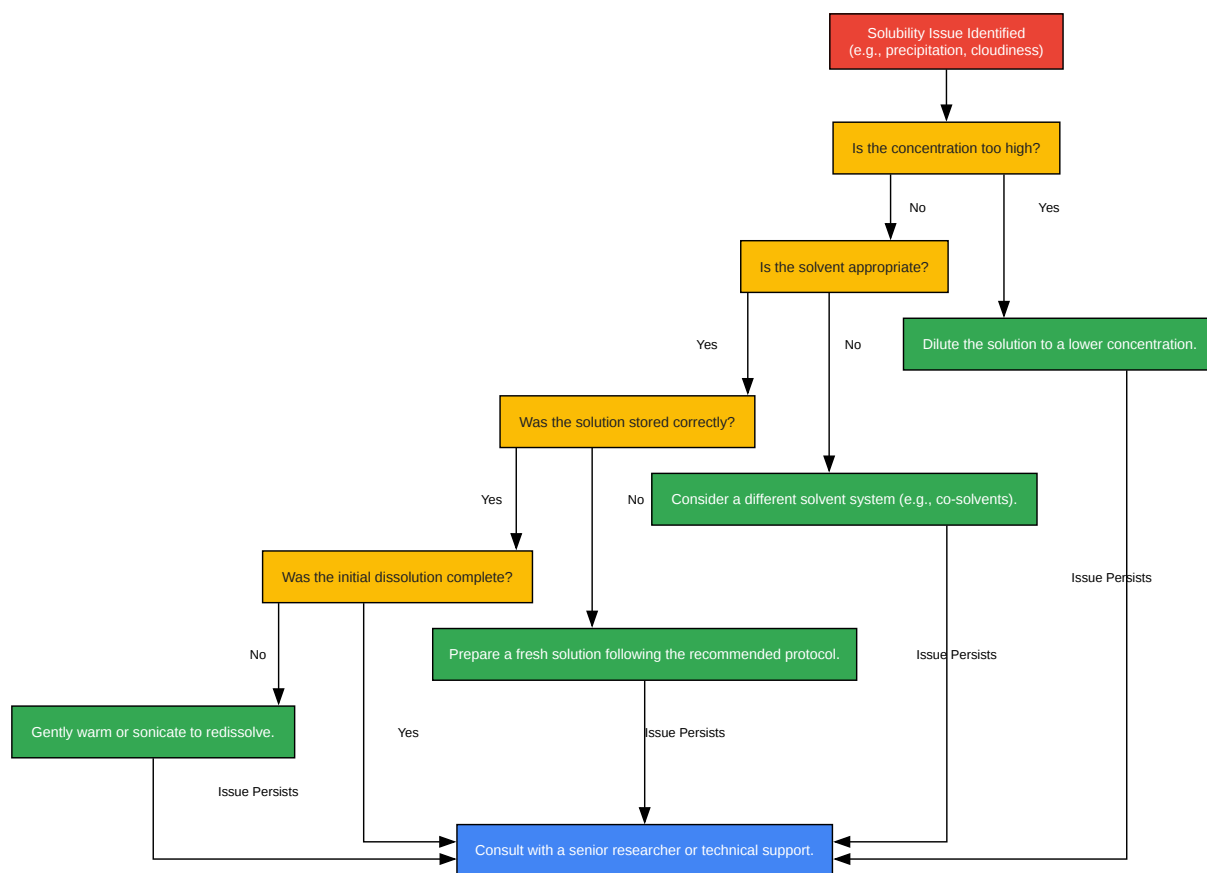
A4: Stock solutions should be aliquoted and stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months) to prevent degradation from repeated freeze-thaw cycles.^[2] Always seal the storage container tightly to prevent solvent evaporation and moisture absorption.

Q5: My compound has precipitated out of my aqueous solution. What should I do?

A5: Precipitation can occur for several reasons, including exceeding the solubility limit, temperature changes, or interactions with other components in your solution. Please refer to the Troubleshooting Guide below for a systematic approach to resolving this issue.

Troubleshooting Guide

Encountering solubility issues can be a common challenge. This guide provides a structured approach to troubleshoot and resolve these problems.



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Caption: Troubleshooting workflow for solubility issues.

Experimental Protocols

Protocol for Determining Solubility of Desformylflustrabromine Hydrochloride

This protocol outlines a general method for determining the solubility of **Desformylflustrabromine Hydrochloride** in a solvent of interest.

Materials:

- **Desformylflustrabromine Hydrochloride**
- Solvent of interest (e.g., PBS, ethanol)
- Analytical balance
- Vortex mixer
- Centrifuge
- HPLC or UV-Vis spectrophotometer
- Calibrated pipettes
- Glass vials with screw caps

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **Desformylflustrabromine Hydrochloride** to a known volume of the solvent in a glass vial.
 - Tightly cap the vial and vortex vigorously for 2 minutes.
 - Place the vial on a rotator or shaker at a constant temperature (e.g., 25°C) for 24 hours to ensure equilibrium is reached.
- Separation of Undissolved Solid:

- Centrifuge the vial at high speed (e.g., 10,000 x g) for 15 minutes to pellet the undissolved solid.
- Analysis of the Supernatant:
 - Carefully collect an aliquot of the clear supernatant.
 - Dilute the supernatant with the solvent to a concentration within the linear range of your analytical method (HPLC or UV-Vis).
 - Analyze the diluted sample to determine the concentration of the dissolved compound.
- Calculation of Solubility:
 - Calculate the original concentration in the supernatant, taking into account the dilution factor. This value represents the solubility of **Desformylflustrabromine Hydrochloride** in the tested solvent under the specified conditions.



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Caption: Experimental workflow for solubility determination.

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- 2. medchemexpress.com [medchemexpress.com]

- 3. Desformylflustrabromine (dFBr), a positive allosteric modulator of $\alpha 4\beta 2$ nicotinic acetylcholine receptors decreases voluntary ethanol consumption and preference in male and female Sprague-Dawley rats - PMC [pmc.ncbi.nlm.nih.gov]
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